

A Technical Guide to the Solubility of Mordant Black PV

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Compound of Interest

Compound Name: *Mordant Black PV*

Cat. No.: *B12385984*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Mordant Black PV** (C.I. Mordant Black 9; CAS No. 2052-25-7), an azo dye with applications in various industrial and research settings. This document details available solubility data, outlines experimental protocols for its determination, and presents logical workflows to guide researchers in their experimental design.

Core Topic: Solubility of Mordant Black PV

Mordant Black PV is a complex organic dye whose solubility is a critical parameter for its application in areas such as textile dyeing, manufacturing of inks and paints, and analytical chemistry. Its solubility is influenced by factors including the solvent's polarity, temperature, and the purity of the dye itself. Understanding the solubility of **Mordant Black PV** in different media is essential for developing stable formulations, predicting its behavior in various systems, and designing effective experimental protocols.

Data Presentation: Quantitative Solubility of Mordant Black PV

The following table summarizes the available quantitative and qualitative solubility data for **Mordant Black PV** in various solvents. It is important to note that solubility can be significantly affected by the specific form and purity of the dye.

Solvent	Temperature	Solubility (g/L)	Observations	Source(s)
Water	20 °C	48	Soluble	[1]
25 °C (cold)	10 - 40	Soluble, forms a bordeaux red solution.	[2]	
90 °C (hot)	180 - 250	[2]		
Ethanol	Ambient	Not specified	Described as "right amount soluble".	[2][3]
Methanol	Ambient	Not specified	Azo dyes are generally soluble in methanol.	
Acetone	Ambient	Not specified	Described as "slightly soluble".	
Dimethyl Sulfoxide (DMSO)	Ambient	Not specified	A common solvent for azo dyes, often used for preparing stock solutions.	

*Note: A range is provided for water solubility as a patent indicates that the solubility can be improved from 10 g/L to 40 g/L in cold water and from 180 g/L to 250 g/L in hot water through process modifications that enhance purity.

Experimental Protocols

For researchers requiring precise solubility values for their specific sample of **Mordant Black PV** and experimental conditions, the following established methodologies are recommended.

Gravimetric Method for Solubility Determination

This method directly measures the mass of the solute that can dissolve in a specific volume of solvent to form a saturated solution.

Objective: To determine the saturation solubility of **Mordant Black PV** in a given solvent at a specified temperature.

Materials:

- **Mordant Black PV** powder
- Selected solvent (e.g., water, ethanol, methanol, acetone, DMSO)
- Analytical balance
- Thermostatic shaker or magnetic stirrer with temperature control
- Vials with airtight seals
- Syringe and syringe filters (0.45 μm)
- Pre-weighed, dry flasks
- Drying oven or vacuum evaporator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Mordant Black PV** powder to a series of vials.
 - Accurately add a known volume of the selected solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - Cease agitation and allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow undissolved solids to settle.

- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately attach a 0.45 μm syringe filter and dispense the clear, saturated solution into a pre-weighed, dry flask.
- Solvent Evaporation and Mass Determination:
 - Evaporate the solvent from the flask using a drying oven at a temperature that will not degrade the dye, or by using a vacuum evaporator.
 - Once all the solvent has been removed, cool the flask in a desiccator to room temperature.
 - Weigh the flask containing the dried **Mordant Black PV** residue on an analytical balance.
 - Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved dye by subtracting the initial mass of the empty flask from the final constant mass.
 - The solubility (S) is expressed in grams per liter (g/L) using the formula: $S \text{ (g/L)} = (\text{Mass of dried dye (g)}) / (\text{Volume of filtered solution (L)})$

UV-Vis Spectrophotometry Method for Solubility Determination

This method relies on the Beer-Lambert law and is suitable for colored compounds like **Mordant Black PV**. It involves creating a calibration curve to determine the concentration of a saturated solution.

Objective: To determine the saturation solubility of **Mordant Black PV** using its absorbance characteristics.

Materials:

- **Mordant Black PV** powder

- Selected solvent
- UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

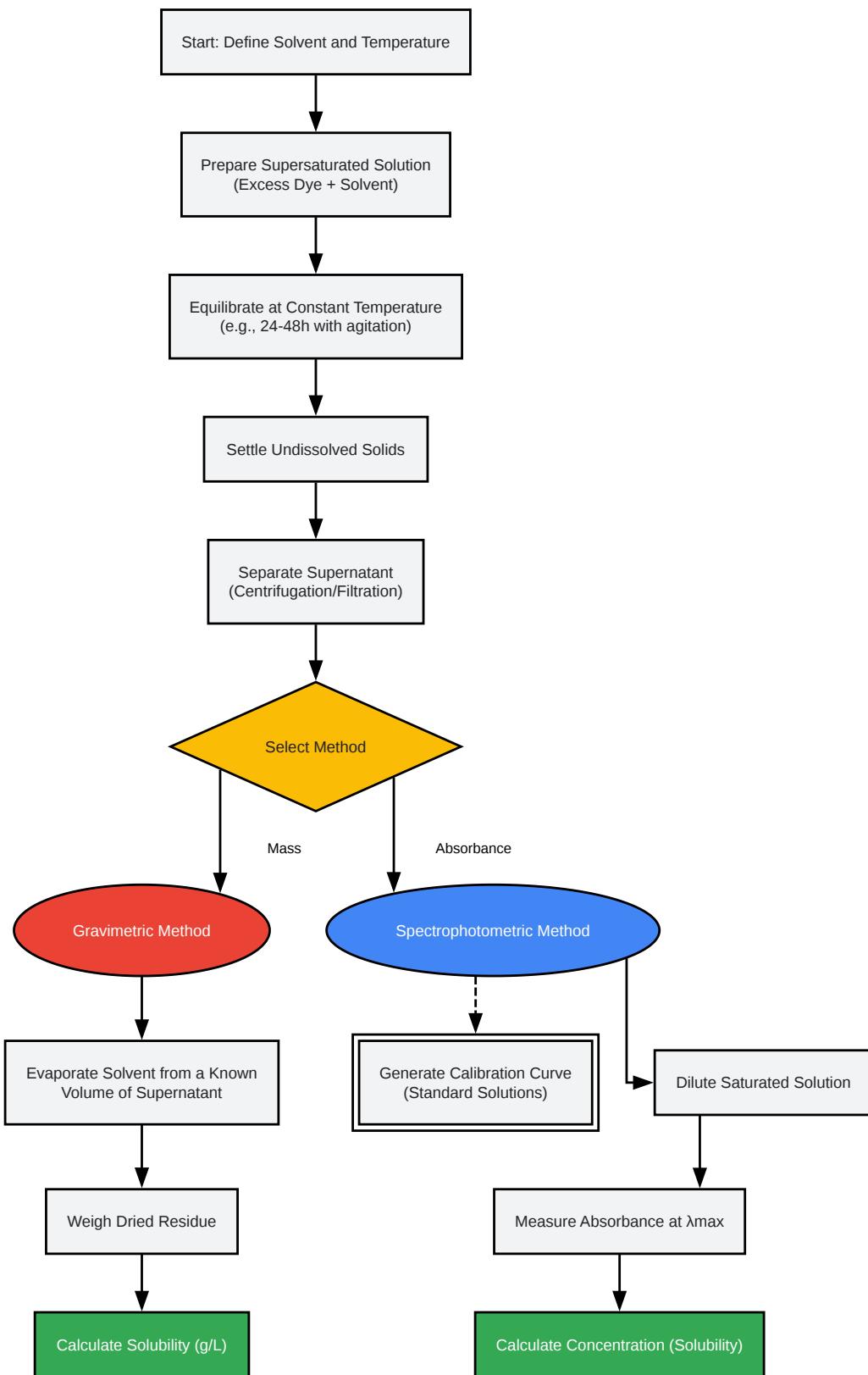
- Determination of Maximum Absorbance Wavelength (λ_{max}):
 - Prepare a dilute, known concentration solution of **Mordant Black PV** in the chosen solvent.
 - Scan the solution over a relevant wavelength range to determine the λ_{max} , the wavelength at which the dye exhibits the highest absorbance.
- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **Mordant Black PV** of a precisely known concentration.
 - Perform serial dilutions to create a series of standard solutions with decreasing concentrations.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} , using the pure solvent as a blank.
 - Plot a graph of absorbance versus concentration to generate a calibration curve. Perform a linear regression to obtain the equation of the line and the R^2 value.
- Preparation and Measurement of Saturated Solution:
 - Prepare a saturated solution of **Mordant Black PV** as described in the gravimetric method (steps 1.1 to 1.3).
 - Filter the saturated solution using a 0.45 μm syringe filter.

- Accurately dilute a known volume of the filtered saturated solution with the solvent to bring its absorbance into the linear range of the calibration curve. Record the dilution factor.
- Measure the absorbance of the diluted saturated solution at the λ_{max} .
- Calculation of Solubility:
 - Use the equation from the calibration curve to calculate the concentration of the diluted saturated solution from its absorbance.
 - Multiply this concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **Mordant Black PV** in the chosen solvent at that temperature.

Visualizations

Experimental Workflow for Solubility Determination

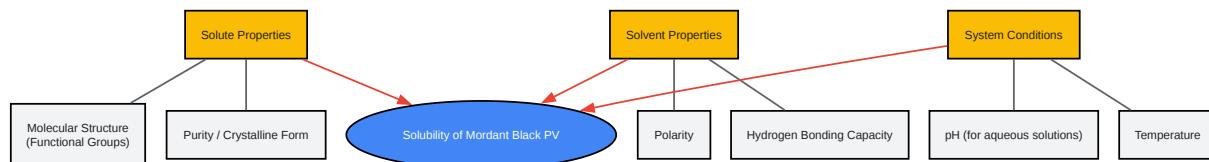
The following diagram illustrates the logical workflow for determining the solubility of **Mordant Black PV** using either the gravimetric or spectrophotometric method.

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Caption: Workflow for determining **Mordant Black PV** solubility.

Logical Relationships in Solubility

This diagram illustrates the key factors influencing the solubility of a dye like **Mordant Black PV**.



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Caption: Factors influencing the solubility of **Mordant Black PV**.

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References

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